

# Calcium Perchlorate: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Calcium perchlorate

Cat. No.: B078488

[Get Quote](#)

December 18, 2025

## Abstract

This technical guide provides an in-depth overview of **calcium perchlorate**, a chemical compound of significant interest to researchers, scientists, and drug development professionals. This document covers its fundamental chemical properties, including its CAS number and molecular weight, and delves into its applications and biological effects. A key focus is placed on its role as a potent oxidizing agent and its well-documented impact on thyroid function through the inhibition of the sodium-iodide symporter. This guide furnishes detailed methodologies for relevant experiments and presents key signaling pathways and experimental workflows through clear, structured diagrams.

## Core Chemical and Physical Properties

**Calcium perchlorate** is an inorganic salt with the chemical formula  $\text{Ca}(\text{ClO}_4)_2$ . It is a powerful oxidizing agent and is encountered in both anhydrous and hydrated forms. The tetrahydrate,  $\text{Ca}(\text{ClO}_4)_2 \cdot 4\text{H}_2\text{O}$ , is a common form of this compound.

## Quantitative Data Summary

The key quantitative properties of anhydrous **calcium perchlorate** and its tetrahydrate are summarized in the table below for easy reference and comparison.

Property	Anhydrous Calcium Perchlorate	Calcium Perchlorate Tetrahydrate
CAS Number	13477-36-6[1]	15627-86-8[2][3]
Molecular Formula	$\text{Ca}(\text{ClO}_4)_2$ [1]	$\text{Ca}(\text{ClO}_4)_2 \cdot 4\text{H}_2\text{O}$ [2][3]
Molecular Weight	238.98 g/mol [2]	311.04 g/mol [2][4][5][6]
Appearance	White to yellow crystalline solid[2]	White crystalline solid[4]
Density	2.651 g/cm <sup>3</sup> [2]	2.651 g/cm <sup>3</sup> [2]
Solubility in Water	188 g/100 mL at 20°C[2]	188 g/100 mL at 20°C[2]

## Applications in Research and Development

While **calcium perchlorate**'s strong oxidizing properties make it useful in pyrotechnics and as a component of rocket propellants, its utility in the research and drug development sector is more nuanced. Its primary roles in a laboratory setting are as a specialized oxidizing agent in organic synthesis and as a tool to study specific biological pathways.

### Organic Synthesis

Perchlorates, including **calcium perchlorate**, can be used in organic chemistry as oxidizing agents.[7] The perchlorate ion ( $\text{ClO}_4^-$ ) is a weak oxidant in aqueous solution under ambient conditions due to kinetic limitations; however, its oxidative potential is significantly enhanced at elevated temperatures.[7] In specialized applications, it can be used for the "wet" oxidation of organic matter for analytical purposes, where the goal is the destruction of the organic material to analyze its elemental composition.[7]

### Electrochemical Research

Due to its high solubility and the relatively non-coordinating nature of the perchlorate anion, **calcium perchlorate** has been investigated as an electrolyte salt in non-aqueous battery systems, particularly in the development of calcium-ion batteries.[8]

## Biological Effects and Toxicological Profile

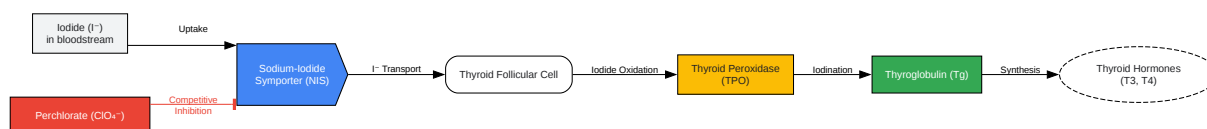
The primary biological effect of the perchlorate ion, and by extension **calcium perchlorate**, is its potent competitive inhibition of the sodium-iodide symporter (NIS).[1][6] This protein is crucial for the uptake of iodide into the thyroid gland, which is the first and rate-limiting step in the synthesis of thyroid hormones.

## Mechanism of Action: Thyroid Hormone Disruption

Perchlorate's inhibitory effect on the NIS can lead to a reduction in thyroid hormone production, which can induce a state of hypothyroidism.[9] This makes perchlorate a significant endocrine disruptor. The disruption of the hypothalamic-pituitary-thyroid (HPT) axis by perchlorate has been extensively studied in animal models.[6]

## Signaling Pathway: Perchlorate Inhibition of Thyroid Hormone Synthesis

The following diagram illustrates the mechanism by which perchlorate inhibits thyroid hormone synthesis.



[Click to download full resolution via product page](#)

Perchlorate's competitive inhibition of the sodium-iodide symporter.

## Experimental Protocols and Methodologies

For researchers investigating the effects of perchlorate, establishing a reliable experimental model is crucial. The following sections outline generalized protocols based on methodologies reported in the scientific literature.

## In Vitro Assay for NIS Inhibition

This protocol describes a method to assess the inhibitory potential of perchlorate on the sodium-iodide symporter expressed in a cell line.

Objective: To determine the relative potency of perchlorate in inhibiting iodide uptake by cells expressing the human sodium-iodide symporter (hNIS).

Materials:

- Chinese Hamster Ovary (CHO) cells stably expressing hNIS.
- Cell culture medium and supplements.
- Radioactive iodide ( $^{125}\text{I}^-$ ).
- Sodium perchlorate (or another perchlorate salt).
- Scintillation counter.

Procedure:

- Culture the hNIS-expressing CHO cells to confluency in appropriate multi-well plates.
- Prepare a series of solutions with varying concentrations of sodium perchlorate.
- Wash the cells with a buffer solution.
- Incubate the cells with the different concentrations of perchlorate for a predetermined time.
- Add a known concentration of  $^{125}\text{I}^-$  to each well and incubate to allow for iodide uptake.
- Terminate the uptake by rapidly washing the cells with ice-cold buffer.
- Lyse the cells and measure the intracellular  $^{125}\text{I}^-$  using a scintillation counter.
- Analyze the data to determine the concentration of perchlorate that causes 50% inhibition of iodide uptake ( $\text{IC}_{50}$ ).

## Animal Model for Perchlorate-Induced Hypothyroidism

This protocol outlines a general procedure for inducing hypothyroidism in a rodent model through the administration of perchlorate.

Objective: To induce a hypothyroid state in rats or mice to study the physiological and molecular consequences of reduced thyroid hormone levels.

Materials:

- Sprague-Dawley rats or other suitable rodent model.
- Ammonium or potassium perchlorate.
- Animal chow with controlled iodine content.
- Drinking water.
- Equipment for blood collection and hormone analysis (e.g., radioimmunoassay kits for TSH, T3, and T4).

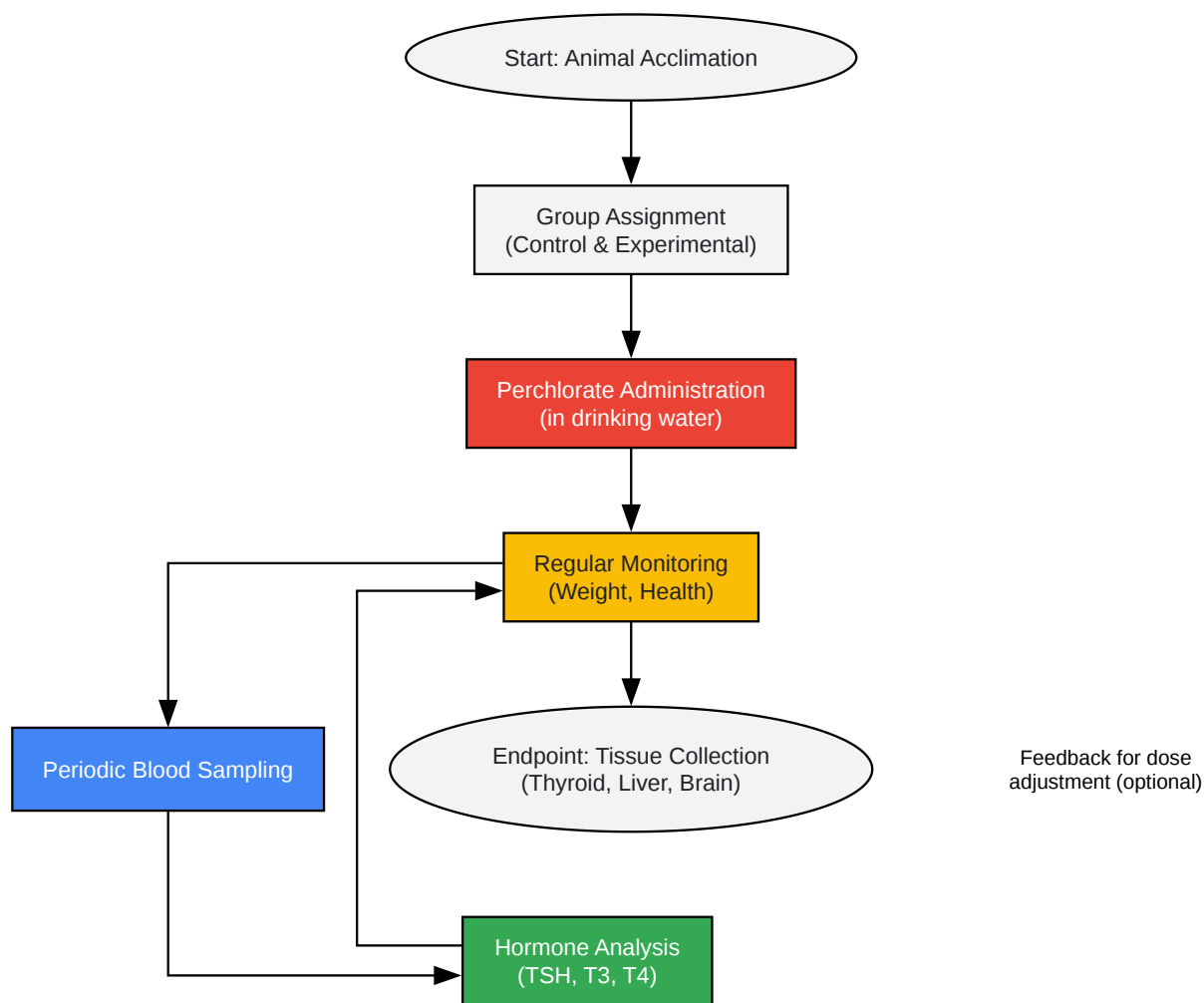
Procedure:

- Acclimate the animals to the housing conditions for a week.
- Divide the animals into a control group and one or more experimental groups.
- Prepare drinking water containing the desired concentration of perchlorate for the experimental groups. A common dose used in studies is in the range of 2000 mg/L.[\[9\]](#)
- Provide the control group with untreated drinking water.
- Administer the perchlorate-containing water for a specified duration, which can range from two weeks to several months, depending on the study's objectives.[\[9\]](#)[\[10\]](#)
- Monitor the animals for signs of hypothyroidism (e.g., changes in body weight, activity levels).
- At specified time points, collect blood samples to measure serum levels of TSH, T3, and T4.

- At the end of the study, animals can be euthanized for tissue collection (e.g., thyroid gland, liver, brain) for histological or molecular analysis.

## Experimental Workflow Diagram

The following diagram illustrates a typical workflow for an in vivo study of perchlorate-induced hypothyroidism.



[Click to download full resolution via product page](#)

A generalized workflow for an in vivo perchlorate study.

## Conclusion

**Calcium perchlorate** is a compound with distinct chemical properties and significant biological effects. For researchers in the fields of toxicology, endocrinology, and drug development, understanding its mechanism of action as a competitive inhibitor of the sodium-iodide symporter is crucial. The experimental methodologies outlined in this guide provide a framework for investigating the impacts of perchlorate in a controlled laboratory setting. As with any potent oxidizing agent and endocrine disruptor, appropriate safety precautions and handling procedures are paramount when working with **calcium perchlorate**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. consensus.app [consensus.app]
- 2. Perchlorate transport and inhibition of the sodium iodide symporter measured with the yellow fluorescent protein variant YFP-H148Q/I152L - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Allosteric regulation of Na<sup>+</sup>/I<sup>-</sup> symporter (NIS) activity by perchlorate - PMC [pmc.ncbi.nlm.nih.gov]
- 5. academic.oup.com [academic.oup.com]
- 6. Competitive Inhibition of Thyroidal Uptake of Dietary Iodide by Perchlorate Does Not Describe Perturbations in Rat Serum Total T4 and TSH - PMC [pmc.ncbi.nlm.nih.gov]
- 7. panspermia.org [panspermia.org]
- 8. Documents download module [ec.europa.eu]
- 9. Perchlorate exposure induces hypothyroidism and affects thyroid-responsive genes in liver but not brain of quail chicks - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Calcium Perchlorate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b078488#calcium-perchlorate-cas-number-and-molecular-weight>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)